

Physical and chemical properties of 4-(4-Nitrobenzyl)pyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(4-Nitrobenzyl)pyridine

Cat. No.: B086830

[Get Quote](#)

An In-depth Technical Guide to 4-(4-Nitrobenzyl)pyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(4-Nitrobenzyl)pyridine** (NBP), a versatile chemical compound widely utilized in various scientific domains. This document details its characteristics, synthesis, and significant applications, with a focus on its role as a chromogenic indicator in analytical chemistry and toxicology.

Core Physical and Chemical Properties

4-(4-Nitrobenzyl)pyridine, with the CAS number 1083-48-3, is a light-yellow crystalline powder.[1][2][3] It is a key intermediate and reagent in organic synthesis and analytical chemistry.[4]

Structural and General Data

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₀ N ₂ O ₂	[1] [2] [5]
Molecular Weight	214.22 g/mol	[1] [2] [5] [6]
CAS Number	1083-48-3	[1] [5] [7]
Appearance	Crystals or Crystalline Powder, Light yellow to Cream	[1] [2] [3] [8]
SMILES	O=--INVALID-LINK-- <chem>c1ccc(Cc2ccncc2)cc1</chem>	
InChI Key	MNHNKUCBXXMFQDM- UHFFFAOYSA-N	[5] [6]

Physicochemical Data

Property	Value	Reference
Melting Point	69-71 °C	[1] [2]
Boiling Point	354.35 °C (rough estimate)	[1] [9]
Density	1.2042 - 1.231 g/cm ³ (rough estimate)	[1] [2]
pKa	5.51 ± 0.10 (Predicted)	[1]
Flash Point	185.6 °C	[2]
Refractive Index	1.608 - 1.6660 (estimate)	[2] [9]

Solubility and Stability

Property	Details	Reference
Solubility	Soluble in acetone. Insoluble in water.	[1][5]
Stability	Light sensitive.	[1][5]
Storage	Store below +30°C in a dry, cool, and well-ventilated place.	[1][10]
Incompatibilities	Strong oxidizing agents, strong acids, and strong bases.	[5][10]

Spectral Data

Spectrum Type	Details	Reference
UV-Vis	Absorption Wavelength: 265 nm, in ethanol. Molar Absorptivity (ϵ): 12300.	[11]
Infrared (IR)	Conforms to structure.	[3][8][12]
Nuclear Magnetic Resonance (NMR)	^1H NMR and ^{13}C NMR data are available.	[12][13][14][15]
Mass Spectrometry (MS)	GC-MS data is available.	[12]

Key Applications in Research and Development

4-(4-Nitrobenzyl)pyridine is a valuable tool in several areas of scientific research due to its reactive nature.

- **Detection of Alkylating Agents:** Its most prominent application is as a colorimetric indicator for various carcinogenic and mutagenic alkylating agents.[16][17] The pyridine nitrogen acts as a nucleophile, reacting with electrophilic alkylating agents.[16] This reaction forms the basis of the widely used "NBP test" for screening the mutagenic potential of chemical compounds. [16][17]

- **Pharmaceutical Development:** It serves as an intermediate in the synthesis of more complex molecules, including various pharmaceuticals.[\[4\]](#)
- **Analytical Chemistry:** NBP is used in spectrophotometric methods for the determination of phosgene and organophosphorus pesticides.[\[1\]](#)[\[2\]](#)[\[18\]](#)[\[19\]](#)
- **Biochemical Research:** Due to the similarity in reactivity between the pyridine nitrogen of NBP and the N7 position of guanine in DNA, NBP serves as a DNA model in toxicological studies.[\[16\]](#)

Experimental Protocols

Synthesis of 4-(4-Nitrobenzyl)pyridine

A common method for the synthesis of **4-(4-Nitrobenzyl)pyridine** involves the nitration of 4-benzylpyridine.

Procedure:

- 4-Benzylpyridine nitrate is reacted with concentrated sulfuric acid.
- The mixture is heated at 50°C for a short duration (e.g., 5 minutes).
- The reaction mixture is then poured into ice and neutralized with ammonia under cooling.
- The product is extracted with an organic solvent such as ether.
- The extract is concentrated, and the final product is obtained through crystallization, with a reported yield of over 50%.[\[2\]](#)

Purification

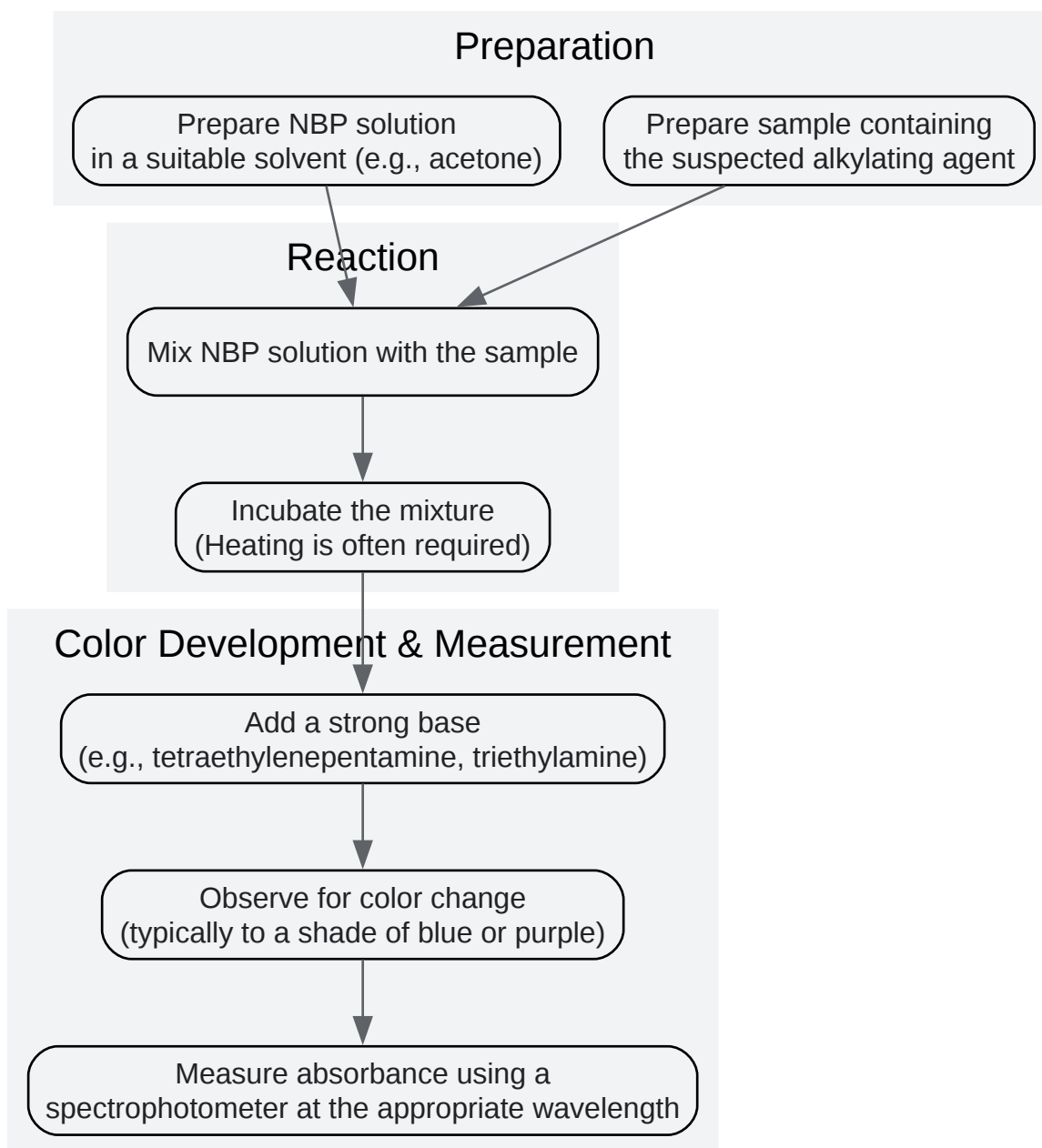
Crude **4-(4-Nitrobenzyl)pyridine** can be purified by crystallization from aqueous ethanol or cyclohexane.[\[1\]](#)[\[18\]](#)

Colorimetric Determination of Alkylating Agents (General Protocol)

This protocol outlines the general steps for the NBP assay, which detects alkylating agents through a color change.

Workflow Diagram:

Workflow for NBP Colorimetric Assay



[Click to download full resolution via product page](#)

Caption: General workflow for the detection of alkylating agents using the NBP colorimetric assay.

Methodology:

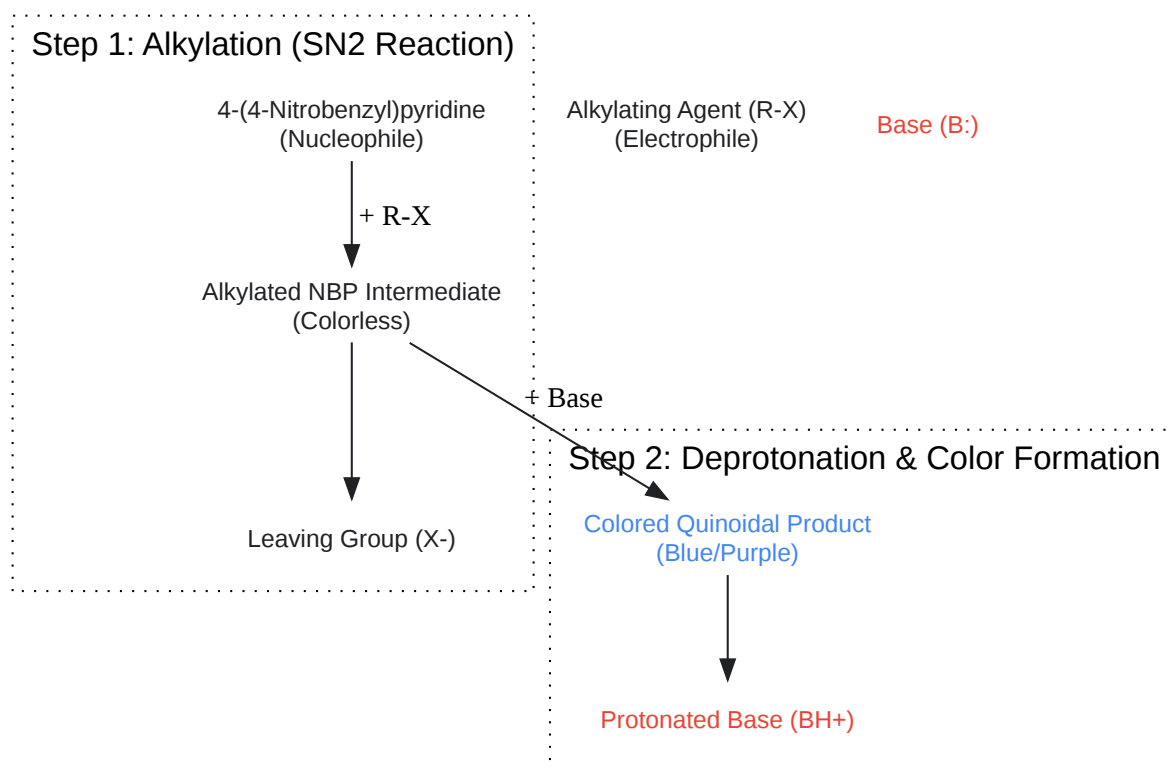
- **Reaction:** The test compound (potential alkylating agent) is reacted with **4-(4-Nitrobenzyl)pyridine** in a suitable solvent system, often at an elevated temperature (e.g., 100°C).^[19]
- **Color Development:** After the alkylation reaction, a strong organic base (e.g., tetraethylenepentamine or triethylamine) is added.^[19] This base abstracts a proton from the benzylic carbon, leading to the formation of a highly conjugated, colored carbanion (a quinoidal structure).
- **Quantification:** The intensity of the color produced is proportional to the concentration of the alkylating agent and can be quantified spectrophotometrically.^{[2][19]}

Chemical Reactivity and Signaling Pathways

The primary chemical reaction of interest for **4-(4-Nitrobenzyl)pyridine** is its nucleophilic attack on electrophilic compounds. This reaction is central to its application as a detecting agent.

Alkylation Reaction Mechanism:

NBP Alkylation and Color Formation Mechanism



[Click to download full resolution via product page](#)

Caption: The two-step mechanism of the NBP assay: nucleophilic alkylation followed by base-induced color formation.

This reaction pathway highlights how NBP acts as a sensor. The initial alkylation is typically colorless. The subsequent addition of a base generates the chromophore responsible for the visible color change, signaling the presence of the alkylating agent. This principle is fundamental to its use in toxicological screening and environmental monitoring.[16][20]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-(4-Nitrobenzyl)pyridine CAS#: 1083-48-3 [m.chemicalbook.com]
- 2. Page loading... [wap.guidechem.com]
- 3. 4-(4-Nitrobenzyl)pyridine, 98% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 4. chemimpex.com [chemimpex.com]
- 5. 4-(4-Nitrobenzyl)pyridine, 98+% | Fisher Scientific [fishersci.ca]
- 6. Synthesis routes of 4-(4-Nitrobenzyl)pyridine [benchchem.com]
- 7. 4-(4-Nitrobenzyl)pyridine(1083-48-3)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. 4-(4-Nitrobenzyl)pyridine, 98+% 100 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 9. 1083-48-3 CAS MSDS (4-(4-Nitrobenzyl)pyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 10. fishersci.com [fishersci.com]
- 11. PhotochemCAD | 4-(4-Nitrobenzyl)pyridine [photochemcad.com]
- 12. 4-(4-Nitrobenzyl)pyridine | C₁₂H₁₀N₂O₂ | CID 14129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 13. 4-(4-硝基苄基)吡啶(1083-48-3)核磁图(1HNMR) [m.chemicalbook.com]
- 14. 4-(4-Nitrobenzyl)pyridine(1083-48-3) 1H NMR spectrum [chemicalbook.com]
- 15. spectrabase.com [spectrabase.com]
- 16. Synthesis and Performance of a Biomimetic Indicator for Alkylating Agents - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Use of 4-(nitrobenzyl)pyridine (4-NBP) to test mutagenic potential of slow-reacting epoxides, their corresponding olefins, and other alkylating agents - PubMed [pubmed.ncbi.nlm.nih.gov]

- 18. 4-(4-Nitrobenzyl)pyridine | 1083-48-3 [chemicalbook.com]
- 19. Spectrophotometric determination of organophosphorus pesticides with 4-(4-nitrobenzyl)pyridine - Analyst (RSC Publishing) [pubs.rsc.org]
- 20. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Physical and chemical properties of 4-(4-Nitrobenzyl)pyridine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086830#physical-and-chemical-properties-of-4-4-nitrobenzyl-pyridine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com